

7-Azaindoline Derivatives as Potential Anticancer Agents: Application Notes and Protocols

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Compound of Interest

Compound Name: *2,3-Dihydro-7-azaindole*

Cat. No.: *B017877*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the investigation of 7-azaindoline derivatives as potential anticancer agents. The information compiled herein is intended to guide researchers in the screening, characterization, and mechanistic evaluation of this promising class of compounds.

Introduction

The 7-azaindoline scaffold has emerged as a privileged structure in medicinal chemistry, forming the core of several clinically approved drugs and numerous investigational agents. Its unique chemical properties, including the ability to form key hydrogen bond interactions with protein kinases, have made it a focal point in the development of targeted cancer therapies.^[1] ^[2] Derivatives of 7-azaindoline have demonstrated potent inhibitory activity against a range of cancer-related targets, leading to the induction of apoptosis, cell cycle arrest, and the modulation of critical signaling pathways.^[3]^[4] This document summarizes key quantitative data, outlines a typical experimental workflow for their evaluation, and provides detailed protocols for essential *in vitro* assays.

Data Presentation: *In Vitro* Cytotoxicity of 7-Azaindoline Derivatives

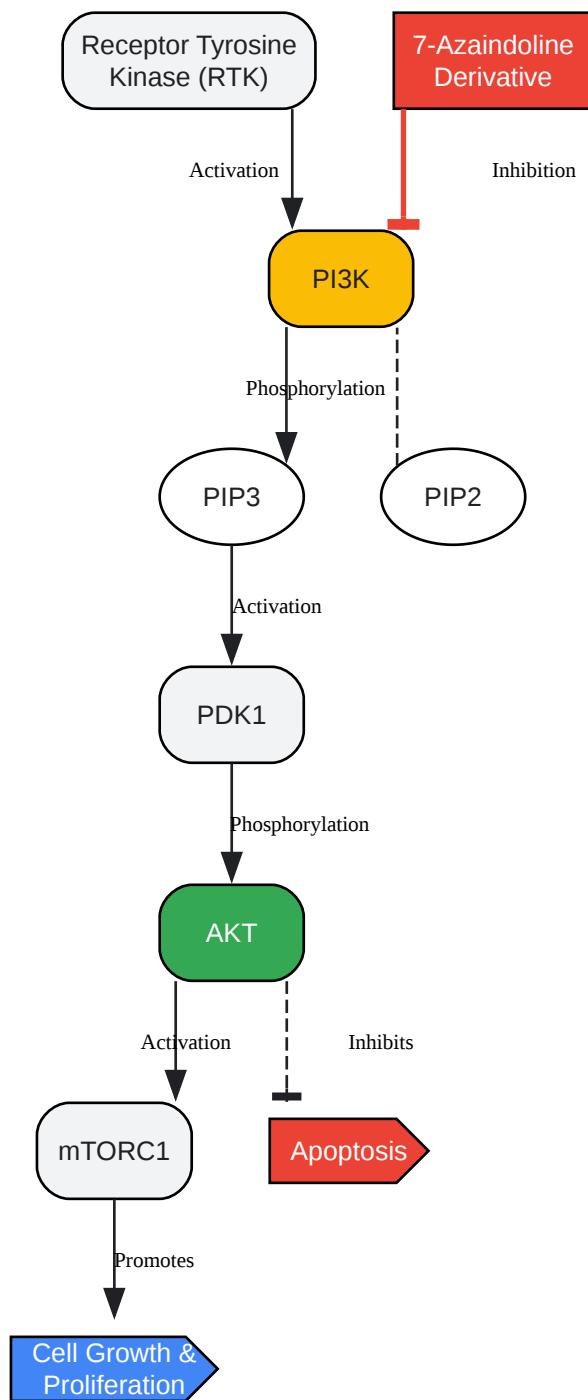
The following table summarizes the 50% inhibitory concentration (IC50) values of various 7-azaindoline derivatives against a panel of human cancer cell lines, demonstrating their potent anti-proliferative activity.

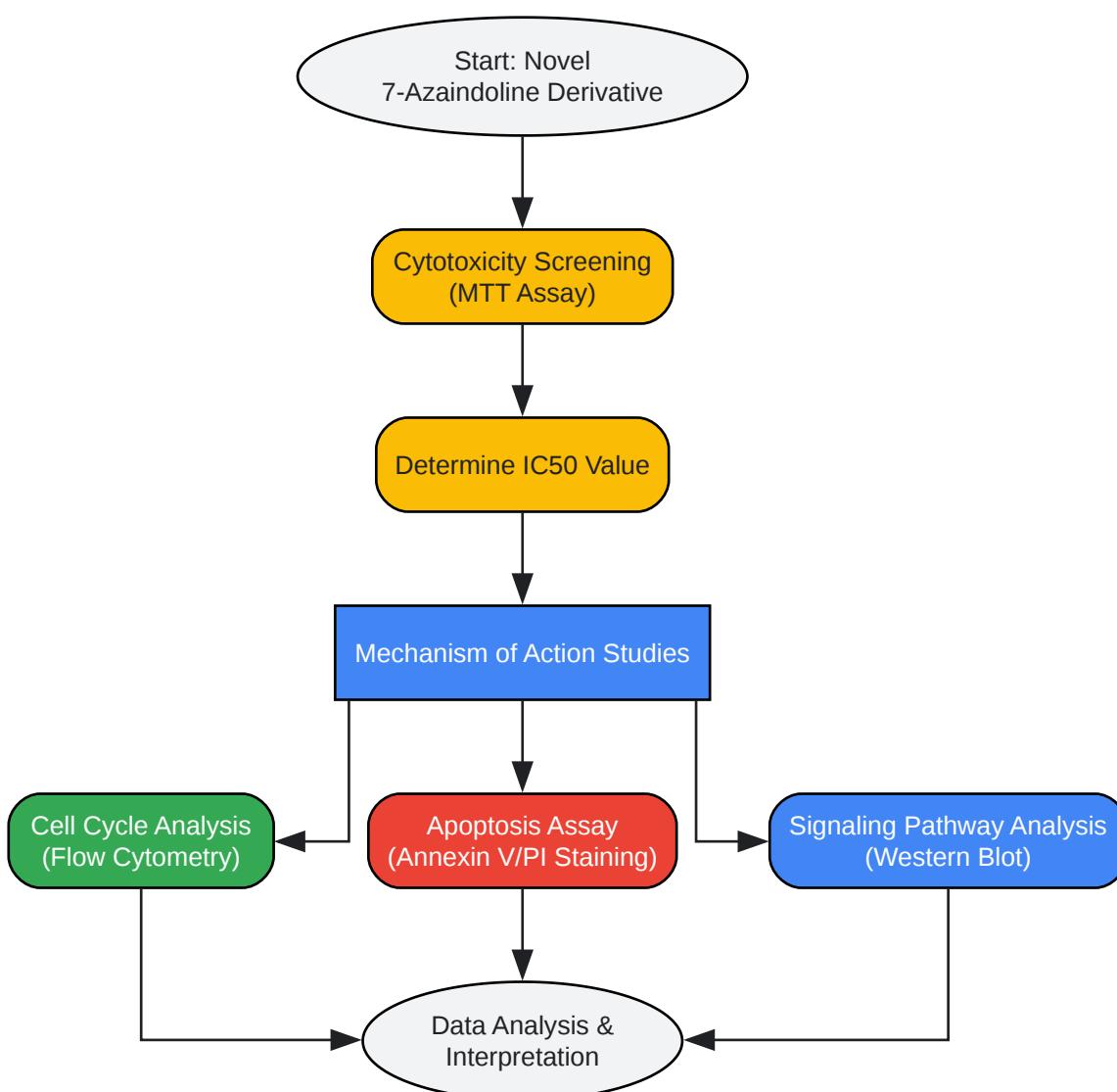
Compound ID	Cancer Cell Line	IC50 (µM)	Reference
7-AID	HeLa (Cervical Cancer)	16.96	[4]
MCF-7 (Breast Cancer)		14.12	[4]
MDA-MB-231 (Breast Cancer)		12.69	[4]
Compound P1	HOS (Osteosarcoma)	0.08879	
MCF-7 (Breast Cancer)	-		[3]
A549 (Lung Cancer)	-		[3]
Compound 4g	MCF-7 (Breast Cancer)	15.56 (GI50)	
Compound 6g	MCF-7 (Breast Cancer)	6.67	[5]
HeLa (Cervical Cancer)		4.49	[5]
DU-145 (Prostate Cancer)		10.38	[5]
Compound 6h	MCF-7 (Breast Cancer)	7.32	[5]
HeLa (Cervical Cancer)		6.87	[5]
DU-145 (Prostate Cancer)		15.40	[5]
TH1082	A375 (Melanoma)	25.38 (µg/mL)	[6]
SMMC (Liver Cancer)		48.70 (µg/mL)	[6]

MCF-7 (Breast Cancer)	76.94 (μ g/mL)	[6]
FD2054	MCF-7 (Breast Cancer)	- [7]
MDA-MB-231 (Breast Cancer)	-	[7]
FD2078	MCF-7 (Breast Cancer)	- [7]
MDA-MB-231 (Breast Cancer)	-	[7]

Mandatory Visualizations

Signaling Pathway Diagram





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